

Essential Safety and Logistical Information for Handling (-)-alpha-Santalene

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Compound of Interest

Compound Name: (-)-alpha-Santalene

Cat. No.: B12420136

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for **(-)-alpha-Santalene**, a sesquiterpene found in sandalwood oil. The following procedural guidance is based on available data and general best practices for handling volatile and combustible organic compounds in a laboratory setting.

Physical and Chemical Properties

(-)-alpha-Santalene is a colorless to pale yellow liquid with a characteristic woody aroma.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
CAS Number	512-61-8	[3]
Molecular Formula	C ₁₅ H ₂₄	[3]
Molecular Weight	204.35 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Woody	[1][2]
Flash Point	73.33 °C (164.00 °F) - Tagged Closed Cup	[2]
Specific Gravity	0.895 - 0.901 @ 25 °C	[2]
Boiling Point	Approximately 160–165 °C	[1]
Solubility	Insoluble in water; Soluble in alcohol	[2]

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) for pure **(-)-alpha-Santalene** is not readily available in the public domain, it is classified as a combustible liquid.[1] General safety precautions for handling similar volatile organic compounds should be strictly followed.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side-shields or chemical safety goggles.	To prevent eye contact with splashes.
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact.
Skin and Body Protection	Laboratory coat.	To protect skin and clothing.
Respiratory Protection	Not typically required if handled in a well-ventilated area or a fume hood.	Use a respirator with an organic vapor cartridge if ventilation is inadequate.

Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[\[4\]](#)
 - Avoid contact with skin and eyes.[\[4\]](#)
 - Keep away from heat, sparks, open flames, and other sources of ignition.[\[4\]](#)
 - Use non-sparking tools.
 - Ground/bond container and receiving equipment to prevent static discharge.
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[4\]](#)
 - Keep containers tightly closed when not in use.
 - Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

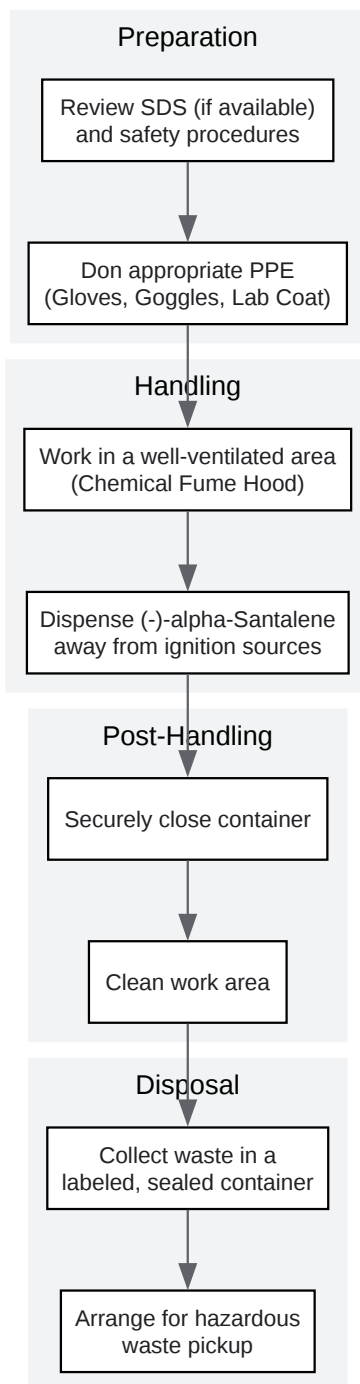
Dispose of **(-)-alpha-Santalene** and any contaminated materials in accordance with local, state, and federal regulations.

- **Waste Characterization:** The waste is likely to be classified as a flammable/combustible liquid.
- **Containment:** Collect waste in a designated, properly labeled, and sealed container.
- **Disposal:** Arrange for disposal through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **(-)-alpha-Santalene**, from preparation to disposal.

Safe Handling Workflow for (-)-alpha-Santalene

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **(-)-alpha-Santalene**.

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References

- 1. Buy alpha-Santalene (EVT-281647) | 512-61-8 [evitachem.com]
- 2. alpha-santalene, 512-61-8 [perflavory.com]
- 3. alpha-Santalene | C₁₅H₂₄ | CID 94164 - PubChem [pubchem.ncbi.nlm.nih.gov]
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